

JPD447: Application Notes and Protocols for Researchers

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For researchers, scientists, and drug development professionals, this document provides detailed information on **JPD447**, a novel inhibitor of Undecaprenyl Pyrophosphate Synthase (UppS). **JPD447** acts as a potentiator of β -lactam antibiotics, offering a promising strategy to combat bacterial resistance. This document outlines ordering and supplier information, key biological data, and detailed experimental protocols for the evaluation of **JPD447**.

Ordering and Supplier Information

JPD447 is available from several chemical suppliers as a research-grade compound. Researchers should verify the purity and specifications with their chosen supplier.



Supplier	CAS Number	Molecular Formula	Molecular Weight	Notes
ChemicalBook	2883235-86-5	C20H23FN4	338.42	Provides basic chemical properties.[1]
MedKoo Biosciences	2883235-86-5	C20H23FN4	338.43	Available for custom synthesis.[2]
CP Lab Safety	2883235-86-5	C20H23FN4	338.4218	Sold in 10 mg quantities.[3]
Tebubio	2883235-86-5	-	-	Marketed as a tool for bacterial infection studies.
DC Chemicals	-	C20H23FN4	338.42	Provides a Material Safety Data Sheet (MSDS).[4]
Cenmed	2883235-86-5	C20H23FN4	338.42	Purity of ≥99% is specified.[5]

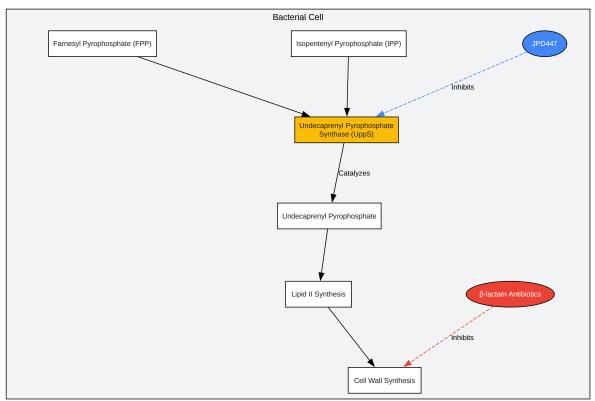
Mechanism of Action and Biological Activity

JPD447 is a derivative of the compound MAC-0547630 and functions as an inhibitor of Undecaprenyl Pyrophosphate Synthase (UppS).[1] UppS is a crucial enzyme in the bacterial cell wall biosynthesis pathway, responsible for the synthesis of the lipid carrier undecaprenyl pyrophosphate. By inhibiting UppS, **JPD447** disrupts the cell wall synthesis process, making bacteria more susceptible to the action of β -lactam antibiotics. This synergistic effect can help restore the efficacy of β -lactams against resistant bacterial strains.

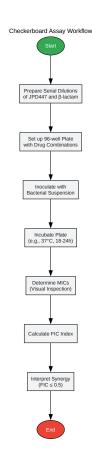
The following diagram illustrates the proposed signaling pathway and the role of **JPD447**.



JPD447 Mechanism of Action







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